Application Notes and Protocols: Manual Synthesis of 68Ga-PSMA-BCH

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Compound of Interest

Compound Name:	*Psma-bch*
Cat. No.:	*B11928229*

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Introduction

This document provides a detailed protocol for the manual synthesis of 68Ga-**PSMA-BCH**, a promising radiopharmaceutical for Positron Emission Tomography (PET) imaging of prostate cancer. Prostate-Specific Membrane Antigen (PSMA) is a well-established biomarker for prostate cancer, and PSMA-targeted radiotracers have demonstrated high diagnostic accuracy. 68Ga-**PSMA-BCH** is a NOTA-conjugated precursor that can be radiolabeled with Gallium-68 (68Ga) to form a stable complex for in vivo imaging.[1] This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the manual radiolabeling of **PSMA-BCH** with 68Ga.

Materials and Reagents

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Reagent/Material	Supplier	Notes
PSMA-BCH (NOTA-PSMA) precursor	Commercially available	Purity >95%
68Ge/68Ga Generator	Eckert & Ziegler or similar	Eluent: 0.1 M HCl
Sodium Acetate Buffer	Sigma-Aldrich or similar	0.25 M, pH 4.5
Ascorbic Acid	Sigma-Aldrich or similar	For some protocols to prevent radiolysis
Ethanol	USP grade	99.8% and 50% solutions
Water for Injection (WFI)	USP grade	
Saline Solution	USP grade	0.9% NaCl
C18 SPE Cartridge	Waters Sep-Pak C18 or similar	For purification
Sterile Syringe Filters	Millipore or similar	0.22 µm pore size
Reaction Vial	Sterile, pyrogen-free	10 mL
Heating Block	Capable of reaching 105°C	
Dose Calibrator	For radioactivity measurements	
Shielded Hot Cell	For radiation protection	

Experimental Protocol: Manual Radiolabeling of 68Ga-PSMA-BCH

This protocol is based on established methods for the manual synthesis of 68Ga-labeled PSMA ligands.[2][3]

1. Pre-synthesis Preparations:

- Ensure the shielded hot cell is clean and sanitized.

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- Pre-condition the C18 cartridge by sequentially passing 2 mL of 99.8% ethanol and 10 mL of WFI, followed by drying with 10 mL of air.[2]
- Prepare the reaction vial containing the **PSMA-BCH** precursor and buffer. While the optimal amount for **PSMA-BCH** is not explicitly stated in the search results, a typical starting point based on similar PSMA ligands would be 5-30 µg of the precursor.[2] For this protocol, we will use a representative value.

2. Radiolabeling Reaction:

- Aseptically add 1 mL of 0.25 M sodium acetate buffer to a sterile 10 mL reaction vial.
- Add a specific amount of **PSMA-BCH** precursor (e.g., 20 µg) to the reaction vial.
- Elute the 68Ge/68Ga generator with 4-5 mL of 0.1 M HCl to obtain 68GaCl3.
- Transfer the 68GaCl3 eluate directly into the reaction vial containing the **PSMA-BCH** precursor and buffer solution.
- Heat the reaction mixture at 105°C for 5-10 minutes in a heating block.

3. Purification of 68Ga-**PSMA-BCH**:

- After the incubation period, allow the reaction mixture to cool slightly.
- Push the reaction mixture through the pre-conditioned C18 cartridge to trap the labeled peptide.
- Wash the C18 cartridge with 5 mL of WFI to remove any unreacted 68Ga and hydrophilic impurities.
- Elute the final 68Ga-**PSMA-BCH** product from the C18 cartridge with 0.5 mL of 50% ethanol followed by 10 mL of 0.9% saline solution into a sterile collection vial.
- The final product is passed through a 0.22 µm sterile filter into the final product vial.

4. Quality Control:

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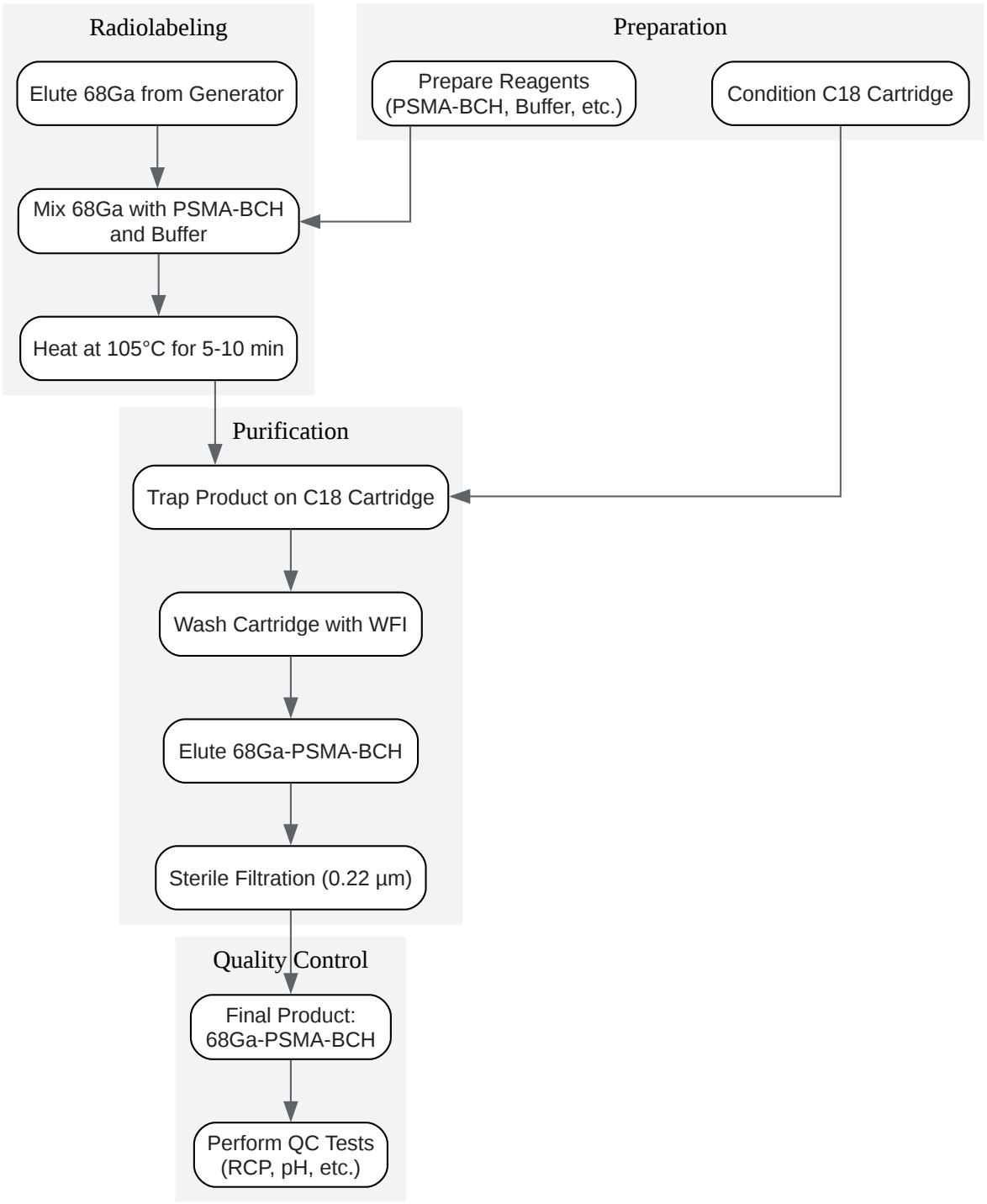
- Radiochemical Purity (RCP): Determine the RCP using radio-High Performance Liquid Chromatography (radio-HPLC) or instant thin-layer chromatography (iTLC). The radiochemical purity of 68Ga-**PSMA-BCH** should be greater than 99%.
- Visual Inspection: The final product should be a clear, colorless solution, free of particulate matter.
- pH: The pH of the final product should be suitable for intravenous injection (typically between 4.5 and 7.5).
- Radioactivity Measurement: Measure the total activity of the final product using a dose calibrator.

Quantitative Data Summary

Parameter	Value	Reference
Precursor Amount	5 - 30 µg	
68Ga Activity	Variable (dependent on generator)	
Reaction Temperature	105°C	
Reaction Time	5 - 10 minutes	
Radiochemical Purity	> 99%	
Radiochemical Yield	Typically > 90%	
Specific Activity	59-74 GBq/µmol	
Stability	Stable for over 2 hours post-synthesis	

Experimental Workflow Diagram

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Caption: Workflow for the manual synthesis of 68Ga-**PSMA-BCH**.

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